

Minimizing peptide aggregation during CCK-8 reconstitution

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Compound of Interest

Compound Name: *Asp-Tyr(SO₃H)-Met-Gly-Trp-Met-Asp-Phe-NH₂*
Cat. No.: *B12061907*

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Technical Support Center: Peptide Handling & Biochemistry Subject: Minimizing Peptide Aggregation During CCK-8 (Cholecystokinin-8) Reconstitution Ticket ID: #CCK8-AGG-001
Assigned Specialist: Senior Application Scientist, Peptide Chemistry Division

Executive Summary & Clarification

CRITICAL DISTINCTION: This guide addresses the Cholecystokinin-8 (CCK-8) Peptide (Sequence: **Asp-Tyr(SO₃H)-Met-Gly-Trp-Met-Asp-Phe-NH₂**). If you are looking for the Cell Counting Kit-8 (WST-8) cell viability assay, this is not the correct protocol.

CCK-8 is a sulfated octapeptide prone to two distinct failure modes during reconstitution:

- **Amyloid-like Fibrillation (Aggregation):** Driven by the hydrophobic C-terminal residues (Trp, Met, Phe).
- **Chemical Degradation:** Specifically Methionine oxidation (Met-sulfoxide formation) and Tyrosine desulfation (acid-catalyzed hydrolysis).

This guide provides a self-validating protocol to solubilize CCK-8 while preserving its bioactive sulfated state and preventing physical aggregation.

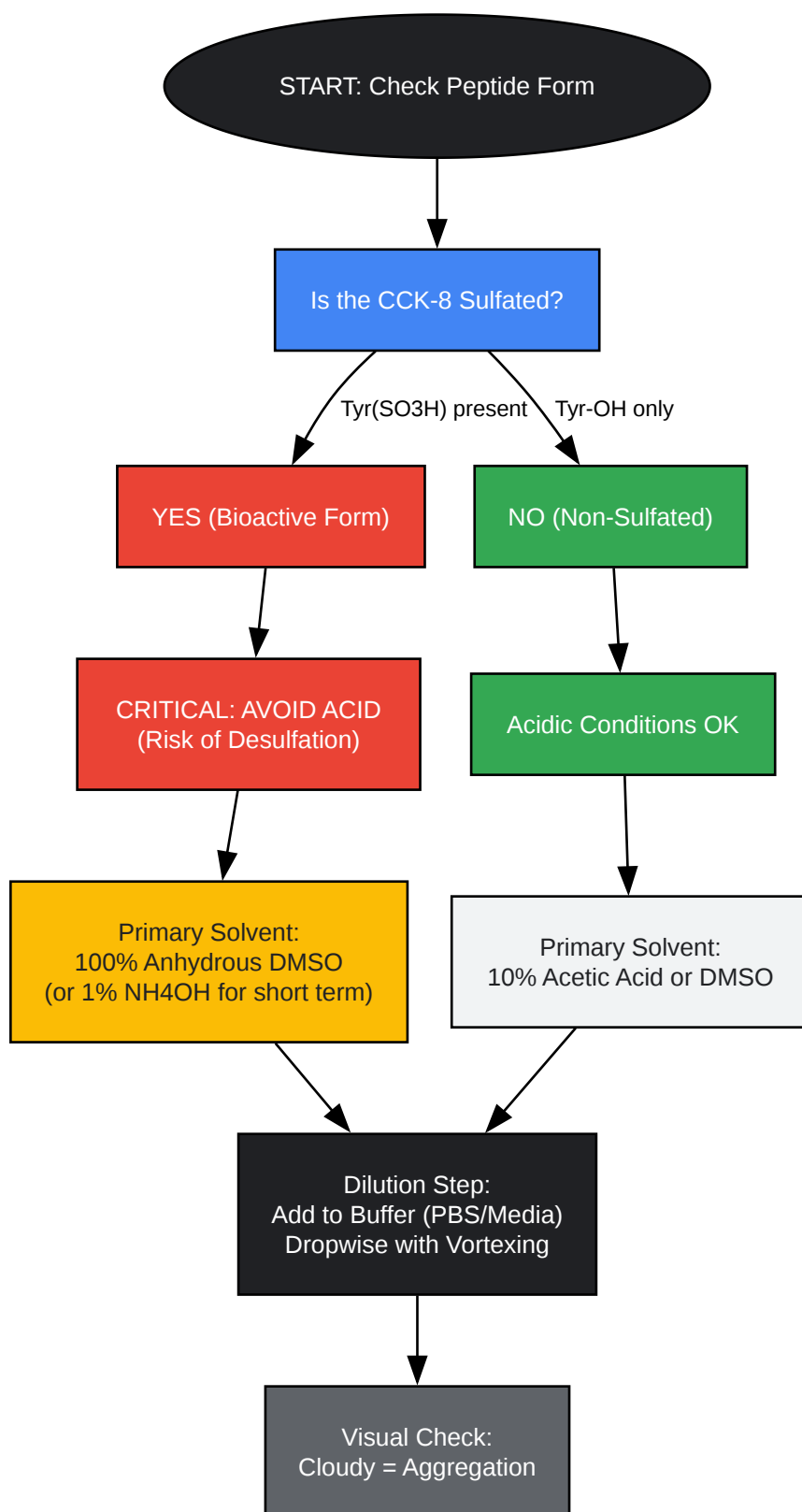
The Chemistry of Aggregation (The "Why")

To prevent aggregation, you must understand the molecular forces at play. CCK-8 is an "amphiphilic trap."

- **Hydrophobic Seeding:** The C-terminus (Trp-Met-Asp-Phe-NH₂) contains aromatic and hydrophobic residues. In aqueous buffers (especially PBS), these residues drive - stacking and hydrophobic collapse, acting as nucleation sites for -sheet fibrils [1].
- **The Sulfate Dilemma:** The sulfated Tyrosine (Tyr-SO₃H) is critical for biological affinity (CCK1 receptor binding). However, the sulfate ester is acid-labile. While many hydrophobic peptides are solubilized using Acetic Acid or TFA, you cannot use acid with sulfated CCK-8, or you will hydrolyze the sulfate group, rendering the peptide biologically inactive [2].
- **Oxidative Crosslinking:** CCK-8 contains two Methionine residues. Oxidation converts these to Methionine Sulfoxide, altering the peptide's polarity and potentially inducing aggregation or loss of receptor fit [3].

Reconstitution Decision Matrix

Before opening the vial, determine your solvent strategy based on the peptide modification.[1]



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Figure 1: Decision tree for selecting the correct primary solvent based on sulfation status to prevent degradation.

Validated Reconstitution Protocol

Goal: Create a 1 mM Stock Solution.

Materials Required:

- Lyophilized CCK-8 (Sulfated).[2][3]
- Solvent A: Anhydrous DMSO (Dimethyl Sulfoxide), sterile filtered.
- Solvent B (Optional): 0.1 M Ammonium Hydroxide (NH₄OH) - Only if DMSO is contraindicated.
- Diluent: PBS (pH 7.4) or Cell Culture Media (serum-free initially).[4]
- Argon or Nitrogen gas stream.

Step-by-Step Workflow:

- Equilibration: Allow the peptide vial to warm to room temperature (20-25°C) for 30 minutes before opening.
 - Why? Opening a cold vial causes condensation. Moisture initiates hydrolysis and aggregation.
- The "Organic Seed" Method (Primary Solubilization):
 - Do not add water or buffer directly to the powder.
 - Add DMSO to the vial to achieve 10-20% of the final target volume.
 - Example: If preparing 1 mL of stock, add 100-200 µL of DMSO to the powder first.
 - Mechanism:[5][6] DMSO disrupts secondary structure formation (beta-sheets), ensuring the peptide exists as a monomer before exposure to water [4].

- Dissolution:
 - Vortex gently for 10-15 seconds. Ensure the solution is crystal clear.
 - Check: If particulates remain, sonicate briefly (3 bursts of 5 seconds) in a water bath. Do not overheat.
- Aqueous Dilution:
 - Slowly add the Diluent (PBS/Water) to the DMSO-peptide solution.
 - Crucial: Add the buffer to the peptide, not the peptide to the buffer.
- De-gassing (Anti-Oxidation):
 - Overlay the stock solution with Argon or Nitrogen gas before capping.
 - Why? This prevents Methionine oxidation.

Troubleshooting & FAQs

Q1: My CCK-8 solution turned cloudy immediately after adding PBS. What happened?

- Diagnosis: This is "Hydrophobic Crash-out." The local concentration of water exceeded the peptide's solubility limit before mixing was complete.
- The Fix: You likely skipped the "Organic Seed" step or used too little DMSO.
- Recovery: Add more DMSO dropwise until clear, or raise the pH slightly using 0.1 M NH₄OH. Do not heat above 40°C.

Q2: Can I use TFA (Trifluoroacetic acid) to dissolve CCK-8?

- Answer:NO.
- Reason: While TFA is standard for many peptides, it will hydrolyze the sulfate group on Tyrosine in sulfated CCK-8 [5]. This converts bioactive CCK-8 into non-sulfated CCK-8, which has significantly lower affinity for CCK1 receptors (up to 1000-fold lower).

Q3: I see a loss of activity after storing the peptide at -20°C for 2 weeks.

- Diagnosis: Methionine Oxidation.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Explanation: Even frozen, oxidation can occur if air is trapped in the vial.
- Prevention: Always aliquot into single-use vials. Flush with Nitrogen/Argon before freezing. Store at -80°C, not -20°C, for periods longer than a week.

Q4: Is the DMSO concentration toxic to my cells?

- Analysis: If you follow the "Organic Seed" method, your stock is ~10-20% DMSO. When you dilute this stock 1:1000 into cell culture media for the assay (e.g., 1 μ M final peptide), the final DMSO concentration is 0.01-0.02%.
- Verdict: This is well below the cytotoxicity threshold for most mammalian cell lines (usually <0.1% is safe).

Solvent Compatibility Table

Solvent / Buffer	Compatibility (Sulfated CCK-8)	Mechanism / Risk
Anhydrous DMSO	Excellent	Breaks beta-sheets; prevents aggregation.
0.1 M NH ₄ OH	Good	Basic pH ionizes Asp residues, aiding solubility.
PBS (pH 7.4)	Poor (as primary)	High salt promotes hydrophobic aggregation if used alone.
TFA / Acetic Acid	FORBIDDEN	Causes rapid desulfation (loss of bioactivity).
DMF	Fair	Good solubilizer, but more cytotoxic than DMSO.

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